

Technical Guide: Safety and Handling of 3-Hydroxy-2-methylbenzonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Hydroxy-2-methylbenzonitrile

Cat. No.: B1322566

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **3-hydroxy-2-methylbenzonitrile** (CAS No. 55289-04-8). The information presented is compiled from various safety data sheets and general guidelines for handling aromatic nitriles.

Hazard Identification and Classification

3-Hydroxy-2-methylbenzonitrile is a hazardous substance that requires careful handling to minimize exposure risks. The primary hazards are associated with its toxicity upon ingestion, skin contact, and inhalation, as well as its potential to cause serious eye and skin irritation.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.

GHS Pictograms and Signal Word:

Pictogram	Signal Word
GHS06 (Skull and Crossbones)	Danger
GHS07 (Exclamation Mark)	

Physical and Chemical Properties

While detailed experimental data is limited in publicly available sources, the following properties are noted:

Property	Value
Molecular Formula	C ₈ H ₇ NO
Molecular Weight	133.15 g/mol
Appearance	Solid
Storage	Store in a dry, cool, and well-ventilated place. Keep container tightly closed.

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **3-hydroxy-2-methylbenzonitrile**.

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

Protection Type	Recommendation
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter is recommended.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust or aerosols.
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in the work area.
- Use non-sparking tools to prevent ignition sources.

Storage Conditions:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

In case of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Accidental Release Measures

In the event of a spill, follow these procedures:

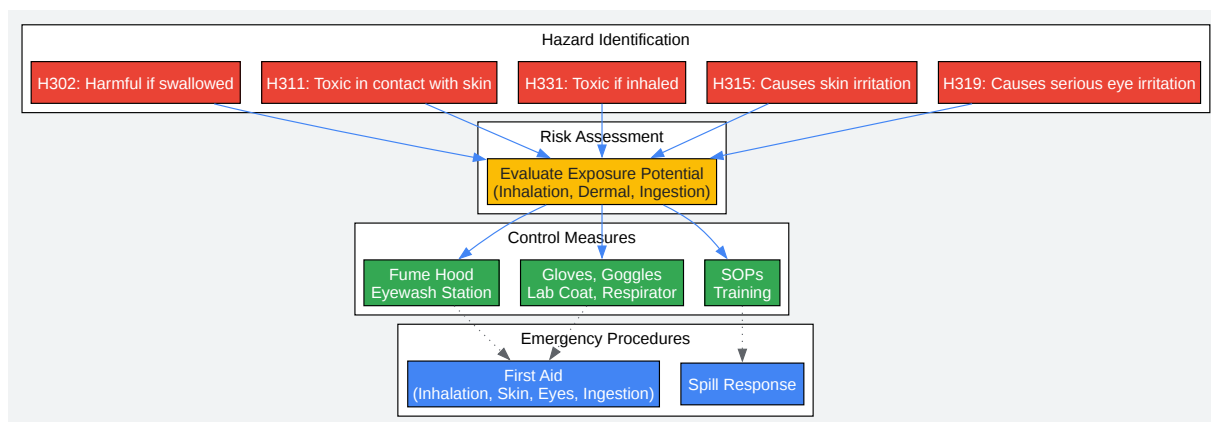
- Small Spills: Carefully sweep up the solid material, avoiding dust generation. Place in a sealed container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains or waterways. Collect the material and place it in a designated container for disposal.

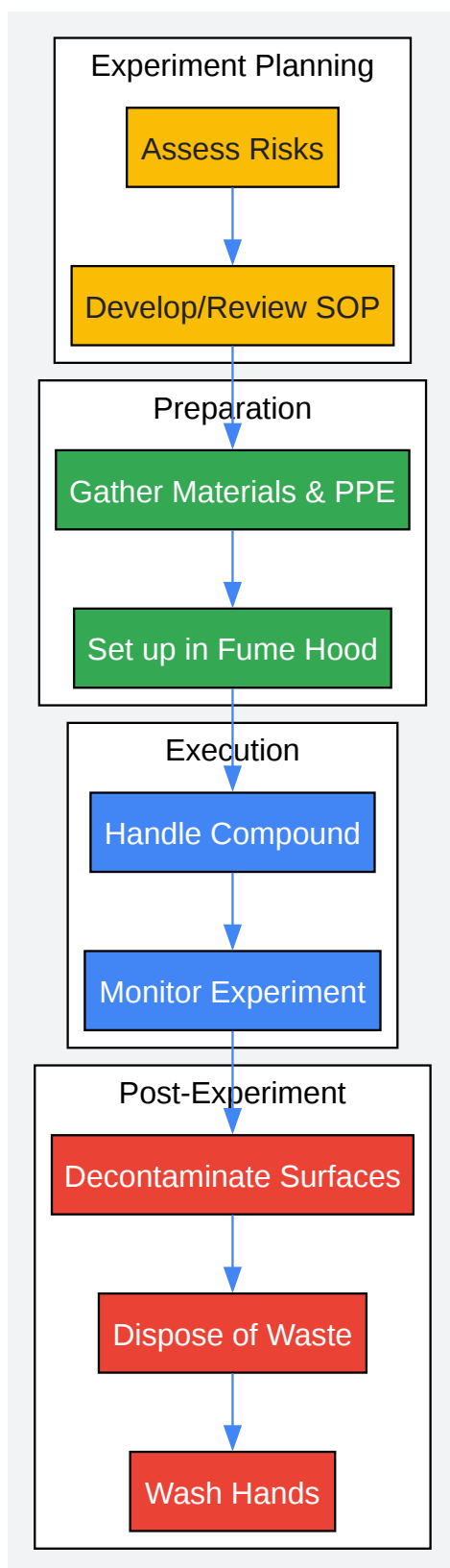
Experimental Protocols

Detailed experimental toxicology or safety study protocols for **3-hydroxy-2-methylbenzonitrile** are not publicly available. The handling of this compound should be guided by the general principles of managing toxic solid chemicals in a research setting. Any in-house experimental work to determine specific safety parameters should be conducted by trained personnel in a controlled environment.

Visualizations

The following diagrams illustrate key safety and logical workflows for handling **3-hydroxy-2-methylbenzonitrile**.





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References

- 1. fishersci.com [fishersci.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com